

A Comprehensive Technical Guide to the Physical Properties of Sodium Dithionite

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Compound of Interest

Compound Name: Sodium hydrosulfite, anhydrous

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical properties of sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$), also known as sodium hydrosulfite. The information is curated for researchers, scientists, and professionals in drug development who require a precise and detailed understanding of this powerful reducing agent. This document summarizes key quantitative data in structured tables, outlines experimental methodologies for property determination, and visualizes relevant chemical pathways.

Core Physical and Chemical Properties

Sodium dithionite is a versatile chemical compound with distinct physical characteristics. It typically appears as a white to grayish-white crystalline powder, often with a faint sulfurous odor.^{[1][2][3]} It is commercially available in both anhydrous and dihydrate forms.^{[1][3]}

Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of both anhydrous and dihydrated sodium dithionite, providing a comparative overview for easy reference.

Table 1: General Physical Properties of Sodium Dithionite

Property	Anhydrous Sodium Dithionite	Dihydrate Sodium Dithionite
Molar Mass	174.107 g/mol [1][3]	210.146 g/mol [1][3]
Appearance	White to grayish crystalline powder[1][3]	Light-lemon colored flakes[1]
Odor	Faint sulfurous odor[1][2][3]	Faint sulfurous odor
Density	2.38 g/cm ³ [1][3]	1.58 g/cm ³ [1][3]
Melting Point	Decomposes	52 °C (126 °F; 325 K)[1][3]
Boiling Point	Decomposes[1][3]	Decomposes

Table 2: Solubility of Sodium Dithionite

Solvent	Anhydrous Sodium Dithionite	Dihydrate Sodium Dithionite
Water	18.2 g/100 mL (20 °C)[1][3]	21.9 g/100 mL (20 °C)[1][3]
Alcohol	Slightly soluble[1]	Slightly soluble

Table 3: Crystal Structure of Anhydrous Sodium Dithionite

Parameter	Value
Crystal System	Monoclinic
Space Group	P 1 2/c 1
Lattice Constants	a = 6.404 Å, b = 6.559 Å, c = 6.586 Å
Lattice Angles	$\alpha = 90^\circ$, $\beta = 119.51^\circ$, $\gamma = 90^\circ$
S-S Bond Distance	239 pm[1]
O-S-S-O Torsional Angle	gauche 56° (in dihydrate)[1]

Thermal Stability and Decomposition

Sodium dithionite is stable in dry air but is sensitive to heat and moisture.[2] Anhydrous sodium dithionite undergoes thermal decomposition under different conditions. In the presence of air, it decomposes above 90 °C to sodium sulfate (Na_2SO_4) and sulfur dioxide (SO_2).[1][3] In the absence of air, it decomposes rapidly above 150 °C into sodium sulfite (Na_2SO_3), sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), sulfur dioxide (SO_2), and trace amounts of sulfur.[1][3]

Aqueous solutions of sodium dithionite are unstable and deteriorate over time.[1] The decomposition in aqueous solution is accelerated by increased acidity and temperature.[4]

Decomposition Pathways

The following diagrams illustrate the thermal decomposition pathways of anhydrous sodium dithionite under different atmospheric conditions.

Caption: Decomposition of anhydrous sodium dithionite in the presence of air.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Sodium Dithionite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106510#physical-properties-of-sodium-dithionite]

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